

Ilaprazole sodium stability issues in DMSO and other organic solvents

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Compound of Interest

Compound Name: *Ilaprazole sodium*

Cat. No.: *B1632448*

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Ilaprazole Sodium in Organic Solvents: A Technical Support Guide

This technical support center provides researchers, scientists, and drug development professionals with essential information regarding the stability of **ilaprazole sodium** in DMSO and other organic solvents. Below you will find troubleshooting guidance and frequently asked questions to ensure the integrity of your experiments.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing stock solutions of **ilaprazole sodium** for in vitro studies?

A1: Dimethyl sulfoxide (DMSO) is a commonly used solvent for preparing stock solutions of **ilaprazole sodium** due to its high solubilizing capacity.^{[1][2]} However, it is crucial to use fresh, anhydrous DMSO as the presence of water can affect the stability of the compound.^{[1][2][3]} For aqueous buffers, it is recommended to first dissolve ilaprazole in DMSO and then dilute it with the aqueous buffer of choice.

Q2: What are the recommended storage conditions and shelf-life for **ilaprazole sodium** stock solutions in DMSO?

A2: For optimal stability, it is recommended to store **ilaprazole sodium** stock solutions in DMSO at low temperatures. Commercially available data suggests the following storage periods:

- -20°C: Up to 1 month[1][2][4]
- -80°C: Up to 6 months[4][5]

To avoid repeated freeze-thaw cycles, it is best practice to aliquot the stock solutions into smaller volumes for single-use applications.[1][2]

Q3: Is **ilaprazole sodium** stable at room temperature in organic solvents?

A3: Ilaprazole is known to be unstable at room temperature, especially when not in a solid, crystalline form.[6] While specific kinetic data for its degradation in common organic solvents at room temperature is not readily available in public literature, general chemical principles and data from forced degradation studies suggest that stability would be compromised. It is strongly advised to minimize the time that **ilaprazole sodium** solutions are kept at room temperature.

Q4: What are the known degradation pathways for ilaprazole?

A4: Forced degradation studies have shown that ilaprazole is susceptible to degradation under acidic, basic, and oxidative conditions.[7] It is relatively stable under photolytic and thermal stress.[7] The primary degradation pathways involve modifications to the sulfinyl group and other parts of the benzimidazole structure.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
Inconsistent experimental results between batches of ilaprazole sodium solution.	Degradation of ilaprazole sodium in the stock solution due to improper storage (temperature, moisture).	Prepare fresh stock solutions from solid ilaprazole sodium. Ensure the use of anhydrous DMSO and store aliquots at -80°C for long-term use or -20°C for short-term use.[1][2][4][5]
Repeated freeze-thaw cycles of the stock solution.	Aliquot stock solutions into single-use volumes to avoid multiple freeze-thaw cycles.[1][2]	
Precipitation of ilaprazole sodium upon dilution in aqueous buffer.	Low aqueous solubility of ilaprazole.	Ensure the final concentration of DMSO in the aqueous solution is sufficient to maintain solubility but does not exceed the tolerance of the experimental system (typically <1%).[8]
Loss of compound activity over the course of a multi-day experiment.	Instability of ilaprazole sodium in the experimental medium at physiological temperatures (e.g., 37°C).	Prepare fresh dilutions of ilaprazole sodium from a frozen stock solution for each day of the experiment. Minimize the time the compound is incubated at higher temperatures.

Quantitative Data Summary

The following table summarizes the available solubility and stability data for **ilaprazole sodium** in various solvents. Note the absence of detailed degradation kinetics in organic solvents, highlighting a gap in the current publicly available data.

Solvent	Parameter	Value	Reference
DMSO	Solubility	73 mg/mL (199.21 mM)	[2]
Storage Stability	Up to 1 month at -20°C	[1][2][4]	
	Up to 6 months at -80°C	[4][5]	
Ethanol	Solubility	14 mg/mL	[2]
Water	Solubility	Insoluble	[2]
0.1 N HCl	Degradation (24h)	27.28%	[7]
0.1 N NaOH	Degradation (24h)	23.28%	[7]
3% H ₂ O ₂	Degradation (24h)	22.57%	[7]

Experimental Protocols

Protocol for Assessing Ilaprazole Sodium Stability in an Organic Solvent

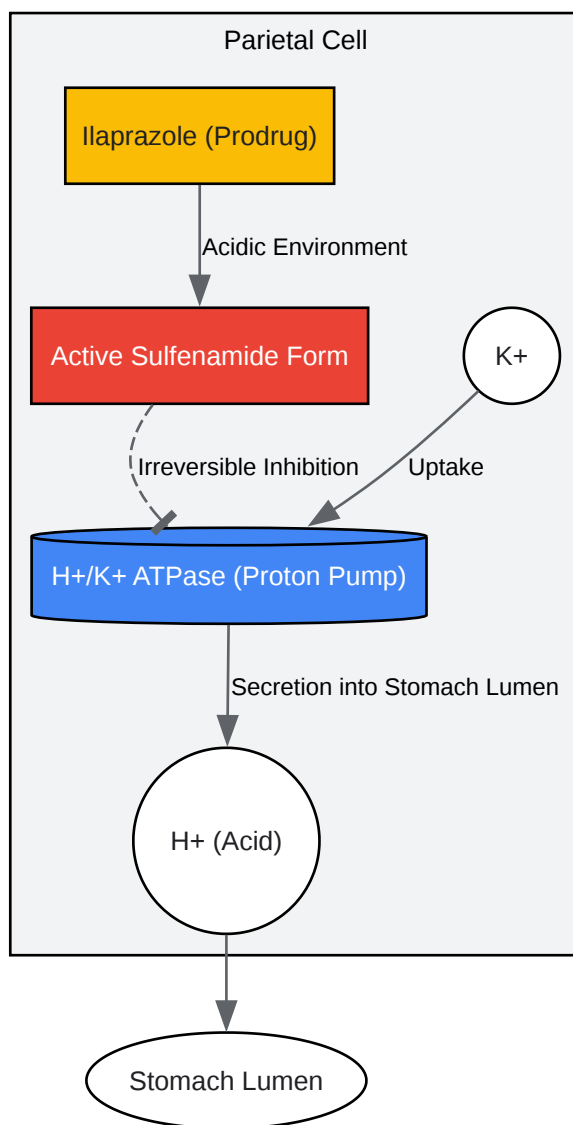
This protocol outlines a general procedure for determining the stability of **ilaprazole sodium** in a specific organic solvent over time using High-Performance Liquid Chromatography (HPLC).

- Preparation of **Ilaprazole Sodium** Stock Solution:
 - Accurately weigh a known amount of **ilaprazole sodium** powder.
 - Dissolve the powder in the organic solvent of interest (e.g., anhydrous DMSO) to a final concentration of 10 mg/mL.
- Sample Incubation:
 - Aliquot the stock solution into several vials.

- Store the vials under different temperature conditions (e.g., -20°C, 4°C, room temperature).
- At specified time points (e.g., 0, 24, 48, 72 hours, 1 week, 1 month), remove one vial from each temperature condition for analysis.
- HPLC Analysis:
 - Chromatographic Conditions (example):[\[9\]](#)[\[10\]](#)[\[11\]](#)
 - Column: C18 reverse-phase column (e.g., 250 mm x 4.6 mm, 5 µm particle size).
 - Mobile Phase: A gradient or isocratic mixture of a buffered aqueous solution (e.g., 10 mM ammonium acetate, pH 5.0) and an organic solvent (e.g., acetonitrile or methanol). A common starting point is a 45:55 (v/v) ratio of buffer to organic solvent.
 - Flow Rate: 1.0 mL/min.
 - Detection Wavelength: 219 nm or 305 nm.[\[9\]](#)[\[10\]](#)
 - Injection Volume: 20 µL.
 - Sample Preparation for HPLC:
 - Dilute the incubated **ilaprazole sodium** solution with the mobile phase to a suitable concentration for HPLC analysis (e.g., 10 µg/mL).
 - Data Analysis:
 - Inject the prepared samples into the HPLC system.
 - Record the peak area of the **ilaprazole sodium** peak at each time point.
 - Calculate the percentage of **ilaprazole sodium** remaining at each time point relative to the initial time point (t=0).
 - The appearance of new peaks in the chromatogram indicates the formation of degradation products.

Visualizations

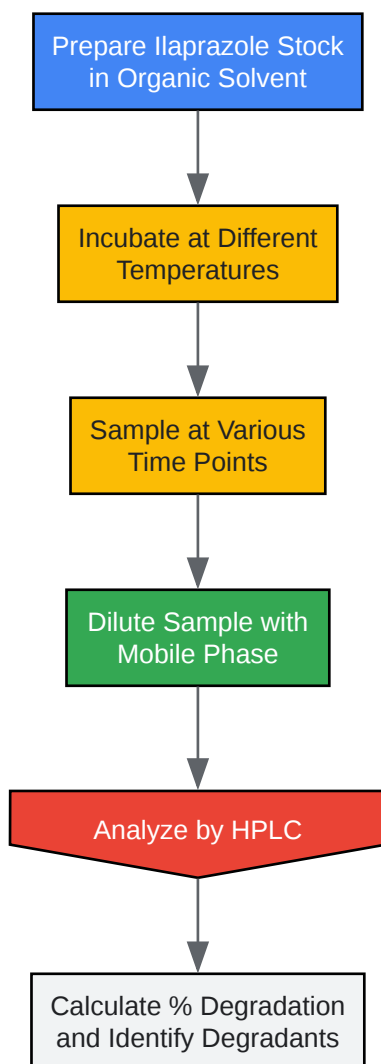
Signaling Pathway: Mechanism of Action



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Caption: Ilaprazole's mechanism of action in a stomach parietal cell.

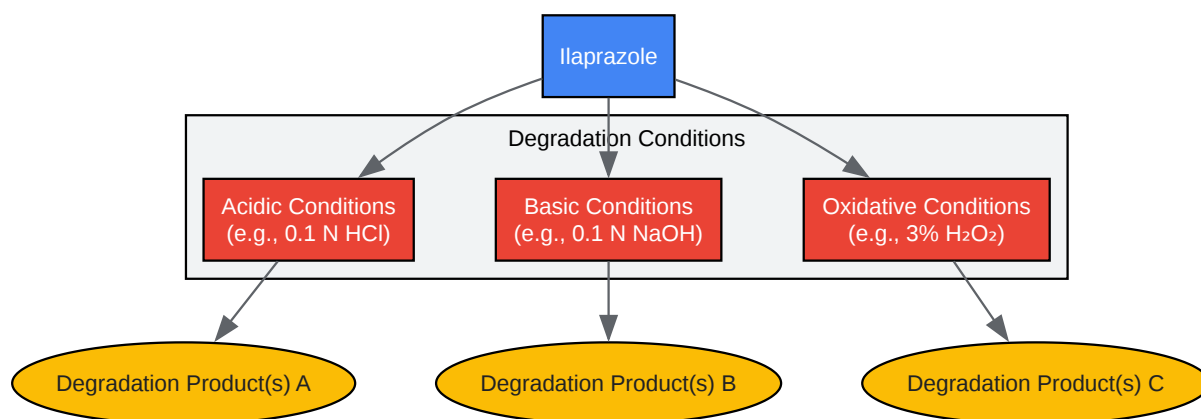
Experimental Workflow: Stability Assessment



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Caption: General workflow for assessing the stability of ilaprazole.

Logical Relationship: Ilaprazole Degradation Pathways



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References

- 1. selleckchem.com [selleckchem.com]
- 2. selleckchem.com [selleckchem.com]
- 3. Stability of screening compounds in wet DMSO - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- 5. file.medchemexpress.com [file.medchemexpress.com]
- 6. Investigation of the Storage and Stability as Well as the Dissolution Rate of Novel Ilaprazole/Xylitol Cocrystal - PubMed [pubmed.ncbi.nlm.nih.gov]
- 7. jocpr.com [jocpr.com]
- 8. researchgate.net [researchgate.net]
- 9. Validated Stability-indicating assay method for determination of Ilaprazole in bulk drug and tablets by high performance liquid chromatography | Semantic Scholar [semanticscholar.org]
- 10. sciencescholar.us [sciencescholar.us]
- 11. jpsbr.org [jpsbr.org]

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